

Naphthol AS-E: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Naphthol AS-E

Cat. No.: B1676967

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **Naphthol AS-E** (CAS No. 92-78-4). The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on clear data presentation, procedural guidance, and visual aids for critical safety information.

Chemical Identification and Properties

Naphthol AS-E, with the IUPAC name N-(4-chlorophenyl)-3-hydroxy-2-naphthamide, is a chemical compound used in laboratory and manufacturing processes.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₁₇ H ₁₂ ClNO ₂	[1]
Molecular Weight	297.74 g/mol	[1]
CAS Number	92-78-4	[1][2]
Appearance	Beige to off-white solid/powder	[2][3]
Melting Point	255 - 262 °C	[2][3][4]
Boiling Point	~416.5 °C (Predicted)	[2][3]
Solubility	Insoluble in water; Soluble in alkaline solutions.[2]	
log Pow (n-octanol/water)	2.97 at 23 °C (Bioaccumulation is not expected)	[2]
Storage Temperature	Recommended: -20°C for powder. Can be shipped at room temperature for less than 2 weeks.[1]	

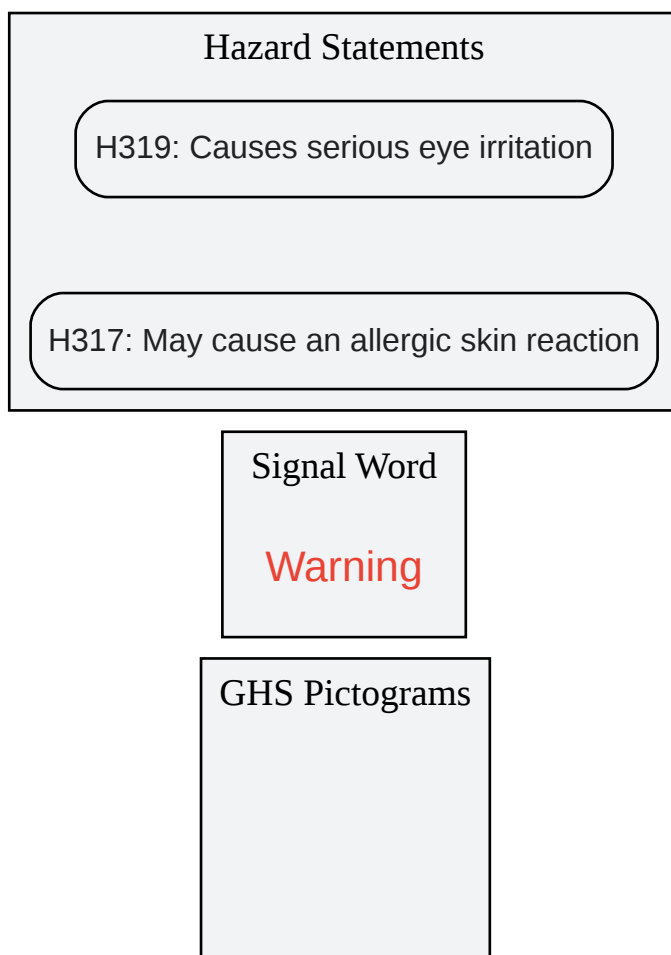
Hazard Identification and GHS Classification

Naphthol AS-E is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are skin sensitization and serious eye irritation.[1][2]

GHS Classification:[1]

- Skin Sensitisation: Category 1, 1A, 1B (H317: May cause an allergic skin reaction)
- Serious Eye Damage/Eye Irritation: Category 2A (H319: Causes serious eye irritation)

The following diagram illustrates the GHS pictograms and signal word associated with **Naphthol AS-E**.



[Click to download full resolution via product page](#)

GHS Pictogram and Hazard Statements for **Naphthol AS-E**.

Toxicological Information

The toxicological profile of **Naphthol AS-E** indicates low acute oral toxicity but highlights its potential for skin and eye irritation.

Endpoint	Result	Species	Method	Reference
Acute Oral Toxicity (LD50)	> 5,000 mg/kg	Rat (female)	OECD Test Guideline 401	[2]
Skin Corrosion/Irritation	No skin irritation	Rabbit	-	[5]
Serious Eye Damage/Irritation	Causes serious eye irritation	Rabbit	-	[5]
Respiratory or Skin Sensitization	May cause an allergic skin reaction	-	OECD Test Guideline 429	[2]
Germ Cell Mutagenicity	Negative	Escherichia coli/Salmonella typhimurium	Ames test	[5]
Carcinogenicity	Not classified as a carcinogen by IARC, ACGIH, or OSHA.[1]	-	-	[1]

Experimental Protocols

OECD Test Guideline 401: Acute Oral Toxicity (Rescinded) This guideline, now replaced by alternative methods, was designed to determine the median lethal dose (LD50) of a substance after a single oral administration.[1][2] The general procedure involved:

- Administering the test substance in graduated doses to groups of rodents, with one dose per group.[1]
- Observing the animals for signs of toxicity and mortality over a period of time.[1]
- Conducting a necropsy on all animals at the end of the study to identify any gross pathological changes.[1]

OECD Test Guideline 429: Skin Sensitisation (Local Lymph Node Assay - LLNA) The LLNA is an in vivo method for identifying potential skin sensitizers.[6] The principle of the test is that sensitizing chemicals induce lymphocyte proliferation in the lymph nodes draining the application site.[6][7] The key steps are:

- Application of the test substance at various concentrations to the ears of mice for a set number of days.[6]
- Intravenous injection of a radioactive marker (e.g., ^3H -methyl thymidine) to label proliferating lymphocytes.[7]
- Excision of the auricular lymph nodes and measurement of the incorporated radioactivity to determine the stimulation index.[6][7] A stimulation index of 3 or greater indicates that the substance is a skin sensitizer.[7]

Handling and Storage Precautions

Proper handling and storage procedures are crucial to minimize exposure and ensure the stability of **Naphthol AS-E**.

Handling:

- Avoid inhalation of dust and aerosols.[1]
- Prevent contact with skin and eyes.[1]
- Use in a well-ventilated area, preferably under a chemical fume hood.[1]
- Wash hands thoroughly after handling.[1]
- Contaminated work clothing should not be allowed out of the workplace.[1][2]

Storage:

- Keep the container tightly sealed.[1]
- Store in a cool, dry, and well-ventilated place.[1][6]

- Protect from direct sunlight and sources of ignition.[\[1\]](#)
- Recommended storage temperature for the powder is -20°C for long-term stability (up to 3 years).[\[1\]](#)

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and appropriate personal protective equipment are essential to prevent exposure.

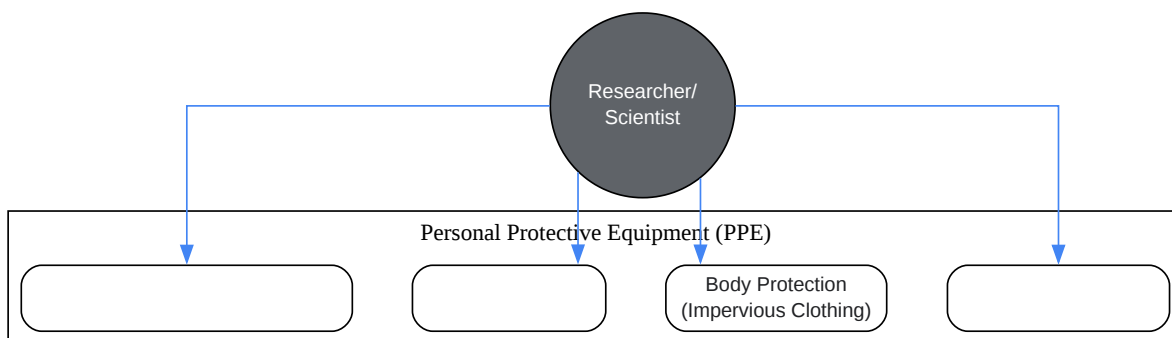
Engineering Controls:

- Ensure adequate ventilation.[\[1\]](#)
- Provide accessible safety showers and eyewash stations.[\[1\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety goggles with side shields.[\[1\]](#)
- Hand Protection: Wear protective gloves.[\[1\]](#)
- Skin and Body Protection: Wear impervious clothing.[\[1\]](#)
- Respiratory Protection: Use a suitable respirator if dust or aerosols are generated.[\[1\]](#)

The following diagram outlines the recommended PPE for handling **Naphthol AS-E**.



[Click to download full resolution via product page](#)

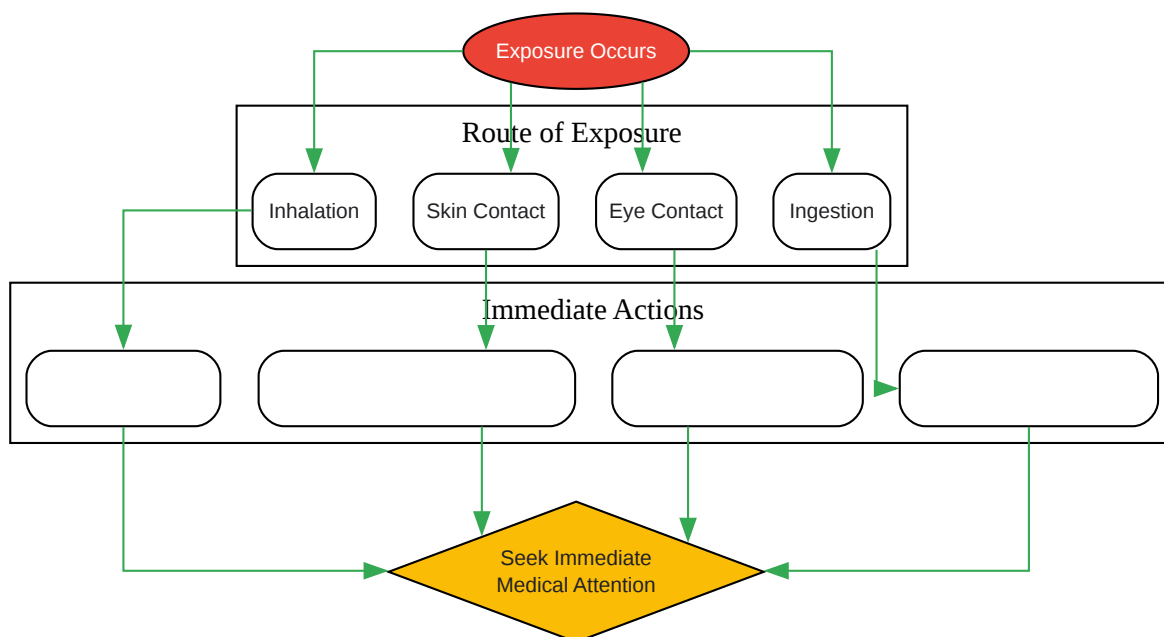
Recommended Personal Protective Equipment for **Naphthol AS-E**.

First-Aid Measures

In case of exposure, immediate and appropriate first-aid measures should be taken.

Exposure Route	First-Aid Procedure	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.	[1] [2] [6]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of soap and water. If skin irritation or rash occurs, get medical help.	[1] [2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a physician or ophthalmologist.	[1] [2]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Call a physician.	[1]

The logical flow for first-aid response is depicted in the diagram below.



[Click to download full resolution via product page](#)

First-Aid Procedures for **Naphthol AS-E** Exposure.

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, foam, or carbon dioxide.[1][2]
- Specific Hazards: May emit irritant fumes during combustion.[1]
- Protective Equipment: Wear a self-contained breathing apparatus and protective clothing.[1][2]

Accidental Release Measures:

- Personal Precautions: Use full personal protective equipment. Evacuate personnel to safe areas and ensure adequate ventilation.[1] Avoid breathing dust.[2]

- Environmental Precautions: Prevent further leakage or spillage. Do not let the product enter drains or watercourses.[1][2]
- Containment and Cleaning: Cover drains.[2] For solids, sweep up and place in a suitable container for disposal.[2] For solutions, absorb with an inert material (e.g., diatomite) and dispose of contaminated material according to regulations.[1]

Stability and Reactivity

- Reactivity: No data available.[1]
- Chemical Stability: Stable under recommended storage conditions.[1]
- Possibility of Hazardous Reactions: No data available.[1]
- Conditions to Avoid: Direct sunlight and sources of ignition.[1]
- Incompatible Materials: Strong acids/alkalis, and strong oxidizing/reducing agents.[1]
- Hazardous Decomposition Products: Under fire conditions, may decompose and emit toxic fumes.[1]

This guide is intended to provide comprehensive safety information for **Naphthol AS-E**. Always refer to the most current Safety Data Sheet (SDS) from your supplier before handling this chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 2. oecd.org [oecd.org]
- 3. alfa-chemistry.com [alfa-chemistry.com]

- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. [ftp.cdc.gov](ftp://ftp.cdc.gov) [[ftp.cdc.gov](ftp://ftp.cdc.gov)]
- 7. oecd.org [oecd.org]
- To cite this document: BenchChem. [Naphthol AS-E: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1676967#naphthol-as-e-safety-data-sheet-and-handling-precautions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com